

An In-depth Technical Guide to Undecane: From Discovery to Contemporary Applications

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Undecane
CAS No.: 61193-21-3
Cat. No.: B7769211

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Abstract

Undecane (C₁₁H₂₄), a linear alkane, and its numerous isomers represent a class of hydrocarbons with a rich history intertwined with the foundational principles of organic chemistry. Initially identified as a component of petroleum distillates, the deliberate synthesis and characterization of **undecane** have paved the way for its application in diverse scientific and industrial fields. This technical guide provides a comprehensive overview of **undecane**, beginning with its historical context and discovery. It delves into its fundamental physicochemical properties, comparing the linear n-**undecane** with its branched isomers. A detailed exploration of both historical and modern synthetic methodologies is presented, including field-proven experimental protocols. The guide further examines the multifaceted applications of **undecane**, from its role as a high-performance solvent and a key component in fuel technology to its emerging use in advanced materials and drug delivery systems. Finally, standard analytical techniques for the characterization of **undecane** are discussed, providing researchers and drug development professionals with a thorough understanding of this versatile alkane.

Introduction: The Significance of an Eleven-Carbon Alkane

Undecane, also known as hendecane, is a saturated hydrocarbon with the chemical formula $C_{11}H_{24}$.^{[1][2]} As a member of the alkane homologous series, it exists as a colorless liquid at room temperature with a characteristic mild petroleum-like odor.^[1] While seemingly a simple molecule, **undecane** and its 159 structural isomers are of significant interest in various sectors.^[3] The linear isomer, n-**undecane**, serves as a crucial reference compound in analytical chemistry, particularly in gas chromatography, due to its well-defined physical properties.^[1] Its branched isomers, on the other hand, are vital components in fuel formulations, influencing critical parameters such as octane rating.

Beyond its traditional roles, **undecane** is finding new life in advanced applications. Its specific thermal properties make it a candidate for phase-change materials in energy storage, and its biocompatibility is being explored in pharmaceutical and cosmetic formulations.^[4] This guide aims to provide a holistic and in-depth understanding of **undecane**, bridging its historical discovery with its current and future applications.

A Historical Perspective on the Emergence of Undecane

The formal "discovery" of **undecane** cannot be attributed to a single event or individual but is rather embedded in the systematic study of hydrocarbons throughout the 19th and early 20th centuries. As chemists began to systematically fractionate petroleum, alkanes of increasing chain length were isolated and their properties documented.

Early Encounters and the Dawn of Organic Synthesis

While naturally present in crude oil, the deliberate synthesis of specific alkanes was a significant milestone in organic chemistry. Early methods for forming carbon-carbon bonds, while not necessarily targeting **undecane** specifically, laid the groundwork for its eventual synthesis.

The Wurtz reaction, discovered by Charles Adolphe Wurtz in 1855, provided a method for coupling two alkyl halides in the presence of sodium metal to form a longer alkane.^{[5][6]} In principle, the reaction of 1-bromopentane with 1-bromohexane in the presence of sodium could

yield **undecane**, although the formation of decane and dodecane as byproducts would be a significant issue.^[5]

The Advent of Reductive Methods

The development of methods to reduce carbonyl groups to methylene groups provided a more controlled route to alkanes. The Clemmensen reduction, first reported by Erik Christian Clemmensen in 1913, utilizes a zinc amalgam in concentrated hydrochloric acid to reduce aldehydes and ketones to their corresponding alkanes.^{[4][7][8]} This reaction would have been a viable method for the synthesis of **undecane** from undecanone.

Similarly, the Wolff-Kishner reduction, discovered independently by Nikolai Kischner in 1911 and Ludwig Wolff in 1912, achieves the same transformation using hydrazine and a strong base at high temperatures.^{[7][9]} These reactions were instrumental in the structural elucidation and synthesis of complex organic molecules, including long-chain alkanes.

Physicochemical Properties of Undecane and Its Isomers

The physical and chemical properties of **undecane** are dictated by its molecular structure. As a nonpolar molecule, its intermolecular forces are limited to weak van der Waals forces.^[1]

Key Physical Constants of n-Undecane

Property	Value	Reference(s)
Molecular Formula	C ₁₁ H ₂₄	^{[1][2]}
Molar Mass	156.31 g/mol	^[2]
Appearance	Colorless liquid	^[1]
Boiling Point	196 °C	^[1]
Melting Point	-26 °C	^[1]
Density	0.740 g/cm ³ at 20 °C	^[1]
CAS Number	1120-21-4	^[3]

The Influence of Branching: A Comparison of Isomers

The 159 structural isomers of **undecane** exhibit a range of physical properties.[3] Generally, increased branching leads to a more compact, spherical shape, which reduces the surface area available for intermolecular interactions. This results in lower boiling points compared to the linear n-**undecane**. [10] The melting point, however, is influenced by both intermolecular forces and how well the molecules pack into a crystal lattice. More symmetrical isomers often have higher melting points.

Isomer Name	CAS Number	Boiling Point (°C)	Melting Point (°C)	Density (g/cm ³)
n-Undecane	1120-21-4	196	-26	0.740
2-Methyldecane	6975-98-0	189.3	-	0.737
3-Methyldecane	13151-34-3	188.1 - 189.1	-92.9	0.742
4-Methyldecane	2847-72-5	188.7	-	0.741
5-Methyldecane	13151-35-4	186.1	-57.06 (est.)	0.742
2,3-Dimethylnonane	2884-06-2	186	-57.06 (est.)	0.7438

Synthesis and Industrial Production of Undecane

While classical laboratory syntheses were crucial for the initial study of **undecane**, modern industrial production relies on more efficient and scalable methods.

Laboratory-Scale Synthesis: A Classical Approach

The Clemmensen reduction of undecan-2-one provides a reliable laboratory-scale synthesis of **undecane**.

Materials:

- Undecan-2-one
- Zinc dust, fine

- Mercuric chloride (HgCl_2)
- Concentrated hydrochloric acid (HCl)
- Toluene
- Deionized water
- Sodium bicarbonate (NaHCO_3), saturated solution
- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask with reflux condenser
- Heating mantle
- Separatory funnel
- Distillation apparatus

Procedure:

- Preparation of Zinc Amalgam: In a well-ventilated fume hood, activate the zinc dust by swirling it with a 5% aqueous solution of mercuric chloride for 5 minutes. Decant the aqueous solution and wash the zinc amalgam with deionized water (3 x 50 mL).
- Reaction Setup: To a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add the freshly prepared zinc amalgam, 100 mL of concentrated hydrochloric acid, and 50 mL of water.
- Addition of Substrate: Add 20 g of undecan-2-one and 50 mL of toluene to the flask.
- Reflux: Heat the mixture to a vigorous reflux for 6 hours. Periodically, add 10 mL portions of concentrated hydrochloric acid every hour to maintain the acidic conditions.
- Workup: After cooling to room temperature, transfer the mixture to a separatory funnel. Separate the organic layer and wash it with water (2 x 50 mL), followed by a saturated sodium bicarbonate solution (2 x 50 mL), and finally with water (50 mL).

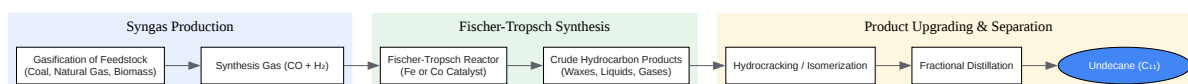
- **Drying and Purification:** Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the toluene by rotary evaporation. The crude **undecane** can be purified by fractional distillation.

Self-Validation: The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC) to observe the disappearance of the starting ketone. The final product should be characterized by GC-MS and NMR spectroscopy to confirm its identity and purity.

Industrial Production

The primary industrial source of **undecane** is the fractional distillation of crude oil.^[11] However, for specific applications requiring high purity or specific isomers, synthetic routes are employed.

The Fischer-Tropsch process is a collection of chemical reactions that convert a mixture of carbon monoxide and hydrogen ("synthesis gas") into liquid hydrocarbons.^[12] By controlling the catalyst (typically iron or cobalt-based) and reaction conditions, the product distribution can be tailored to favor the production of alkanes in the C₁₀-C₁₃ range, from which **undecane** can be isolated.



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Caption: Simplified process flow diagram of the Fischer-Tropsch synthesis for the production of **undecane**.

Hydroisomerization is another crucial industrial process where linear alkanes, such as n-**undecane**, are converted into their more valuable branched isomers over a bifunctional catalyst. This process is central to the production of high-octane gasoline.

Applications of Undecane

The unique properties of **undecane** and its isomers have led to their use in a wide array of applications.

Solvents and Chemical Intermediates

n-**Undecane** is used as a solvent in specialty printing inks and as a cleaning fluid for electronic components. Its non-polar nature and relatively low volatility make it suitable for these applications. It also serves as a chemical intermediate in the synthesis of other compounds.

Fuel Technology

Branched isomers of **undecane** have high octane numbers and are therefore desirable components of gasoline. The ability to control the degree of branching through processes like hydroisomerization is a key aspect of modern petroleum refining.

Advanced Materials

n-**Undecane** has a phase transition temperature of -26 °C, making it a promising phase-change material (PCM) for low-temperature thermal energy storage applications, such as in the cold chain for logistics.

Cosmetics and Personal Care

In the cosmetics industry, **undecane** is used as an emollient in skin care and makeup products. It provides a lightweight, non-greasy feel and can be used as an alternative to silicones.

Pheromones and Allelochemicals

In nature, **undecane** acts as a mild sex attractant for certain insects, such as moths and cockroaches, and as an alarm signal for some ant species. This has led to its use in pest management strategies.

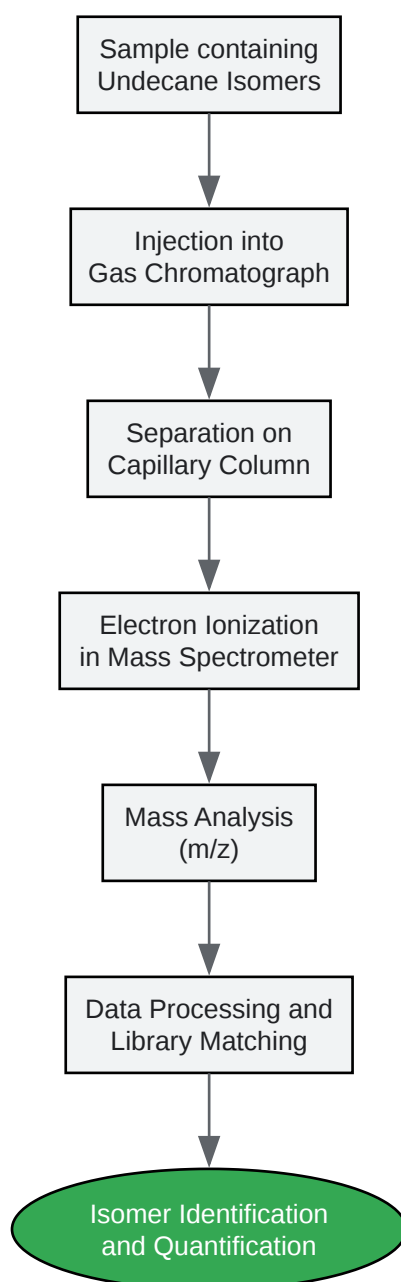
Analytical Characterization of Undecane

The identification and quantification of **undecane** and its isomers are typically performed using chromatographic and spectroscopic techniques.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is the primary analytical tool for separating and identifying **undecane** isomers. The high separation efficiency of gas chromatography combined with the structural information from mass spectrometry allows for the unambiguous identification of individual isomers.

In mass spectrometry with electron ionization, alkanes undergo characteristic fragmentation. For n-**undecane**, fragmentation typically involves the cleavage of C-C bonds, leading to a series of carbocation fragments separated by 14 mass units (corresponding to a CH₂ group). The most abundant fragments are often in the C₃ to C₅ range.



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Caption: A typical workflow for the analysis of **undecane** isomers using GC-MS.

Instrumentation:

- Gas chromatograph equipped with a split/splitless injector and a mass selective detector.
- Capillary column suitable for hydrocarbon analysis (e.g., 5% phenyl-methylpolysiloxane).

Procedure:

- Sample Preparation: Dilute the sample containing **undecane** isomers in a suitable solvent (e.g., hexane) to an appropriate concentration.
- GC Conditions:
 - Injector temperature: 250 °C
 - Oven temperature program: Initial temperature of 50 °C, hold for 2 minutes, then ramp to 250 °C at 10 °C/min.
 - Carrier gas: Helium at a constant flow rate.
- MS Conditions:
 - Ionization mode: Electron ionization (EI) at 70 eV.
 - Mass range: m/z 40-200.
- Data Analysis: Identify the peaks corresponding to **undecane** isomers by comparing their retention times and mass spectra to a reference library (e.g., NIST).

Conclusion

Undecane, a seemingly simple eleven-carbon alkane, has a history that mirrors the evolution of organic chemistry. From its initial isolation from petroleum to its controlled synthesis via classical and modern methods, our understanding of **undecane** has grown significantly. Today,

it is not merely a laboratory curiosity or a bulk chemical but a molecule with diverse and expanding applications. Its role in fuel technology remains critical, while its potential in advanced materials, cosmetics, and sustainable chemical processes continues to be explored. For researchers and drug development professionals, a thorough understanding of the synthesis, properties, and analysis of **undecane** is essential for leveraging its potential in creating innovative products and technologies.

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